

4-Bromo-3,5-dichloropyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Bromo-3,5-dichloropyridine

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A Technical Guide to 4-Bromo-3,5-dichloropyridine

This document provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Bromo-3,5-dichloropyridine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

4-Bromo-3,5-dichloropyridine is a halogenated pyridine derivative. Its structure consists of a pyridine ring substituted with one bromine atom at the 4th position and two chlorine atoms at the 3rd and 5th positions.

- IUPAC Name: **4-Bromo-3,5-dichloropyridine**[\[1\]](#)
- CAS Number: 343781-45-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₅H₂BrCl₂N[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Synonyms: 3,5-Dichloro-4-bromopyridine[\[1\]](#)

Physicochemical Properties

The key physical and chemical properties of **4-Bromo-3,5-dichloropyridine** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	226.89 g/mol	[1][3][4][6]
Appearance	Colorless or pale yellow crystal	[6]
Odor	Special aromatic odor	[6]
Melting Point	75-76 °C	[5][6]
Boiling Point	250.7 ± 35.0 °C at 760 mmHg	[5][6]
Density	1.848 ± 0.06 g/cm ³	[5][6]
Flash Point	105.393 °C	[6]
Vapor Pressure	0.034 mmHg at 25°C	[6]
Refractive Index	1.597	[6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and chloroform.	[6]

Applications

4-Bromo-3,5-dichloropyridine is a significant intermediate in the chemical industry.[6] Its chemical stability and reactivity make it a versatile building block in the synthesis of various organic compounds and pharmaceuticals.[6] It also finds application as a raw material for catalysts, ligands, dyes, and pesticides.[6]

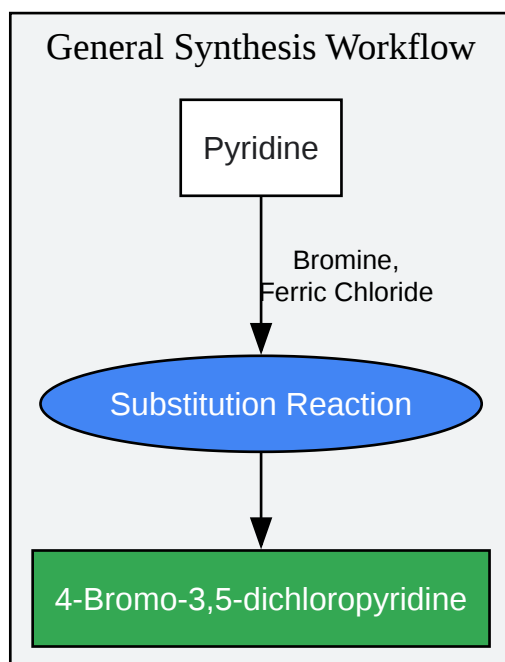
Experimental Protocol: Synthesis

A general method for the preparation of **4-Bromo-3,5-dichloropyridine** involves the substitution reaction of pyridine.[6]

General Synthesis Method:

The synthesis is typically achieved through the reaction of pyridine with bromine and a Lewis acid catalyst, such as ferric chloride.[6] The reaction conditions, including temperature, pH, and reaction time, must be carefully controlled to achieve a high-purity product.[6]

While a detailed, step-by-step experimental protocol for the synthesis of **4-Bromo-3,5-dichloropyridine** is not readily available in the provided search results, the following logical workflow illustrates the general synthetic approach.



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